

Application Notes and Protocols for Cell-based Screening of NAN-190 Activity

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Compound of Interest

Compound Name: Nan 190

Cat. No.: B168524

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Audience: Researchers, scientists, and drug development professionals.

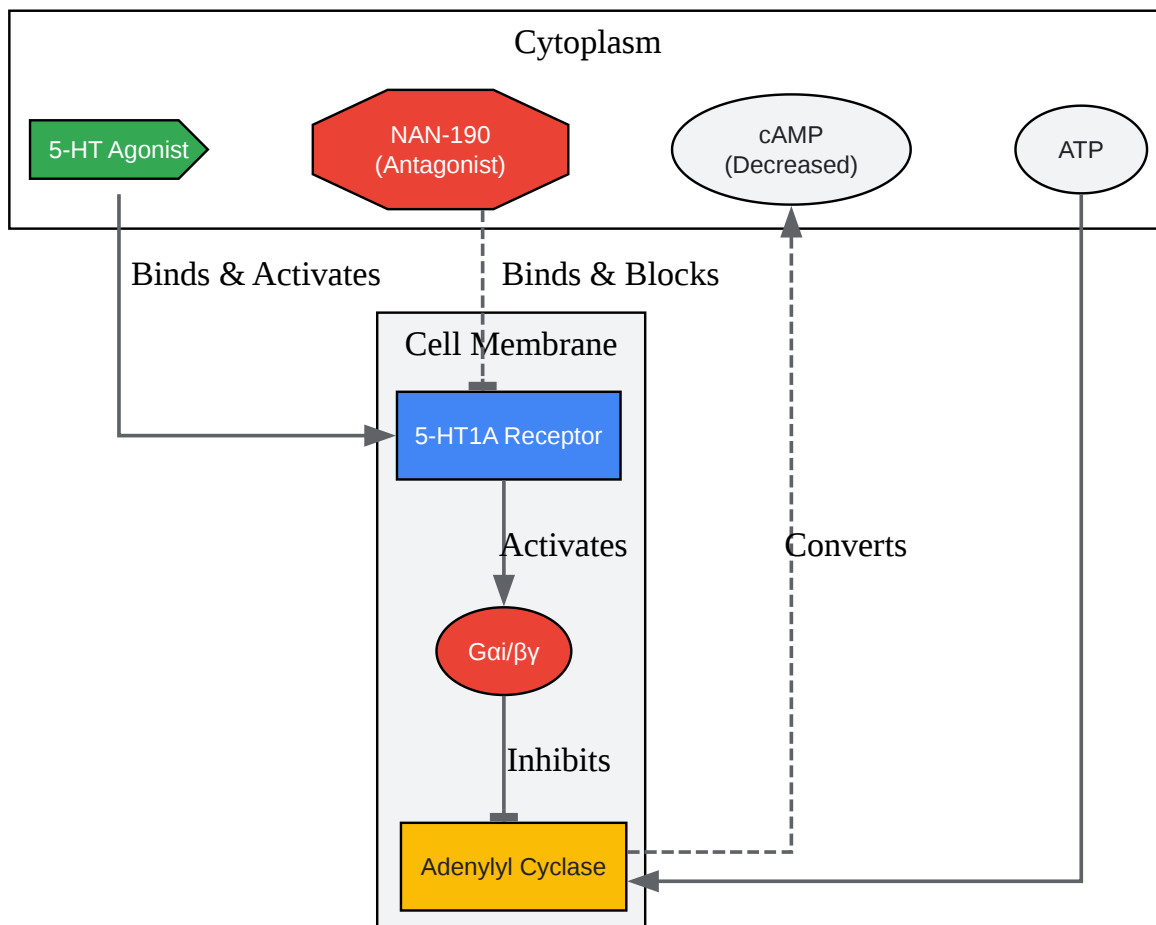
Introduction: NAN-190, or 1-(2-methoxyphenyl)-4-[4-(2-phthalimido)butyl]piperazine, is a well-characterized ligand primarily known for its antagonist activity at the serotonin 1A (5-HT1A) receptor.^{[1][2][3]} The 5-HT1A receptor, a G-protein coupled receptor (GPCR), is a significant therapeutic target for neurological and psychiatric disorders like anxiety and depression.^{[4][5]} Upon activation by an agonist, the 5-HT1A receptor couples to inhibitory G-proteins (Gai/o), which inhibit the enzyme adenylyl cyclase, leading to a decrease in the intracellular second messenger cyclic adenosine monophosphate (cAMP).^{[4][6]} NAN-190's antagonist properties are demonstrated by its ability to block this agonist-induced signaling cascade.^{[1][3]}

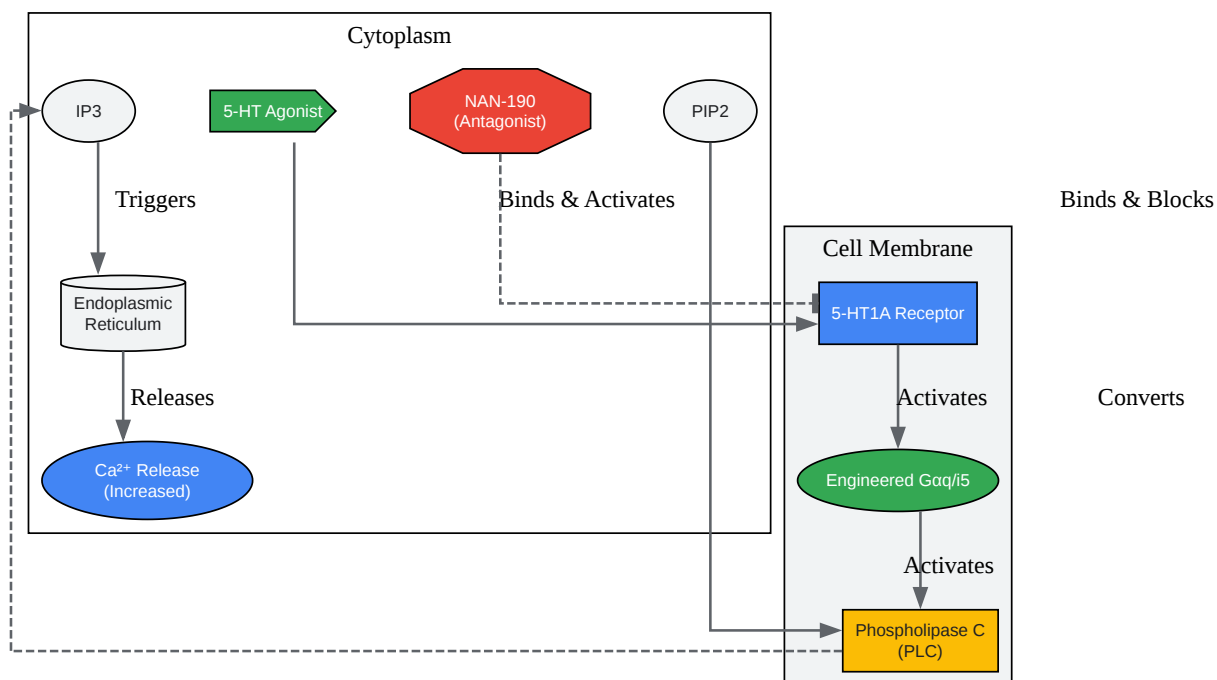
While its primary action is 5-HT1A antagonism, studies have revealed that NAN-190 also exhibits potent blocking effects on α 1-adrenoceptors and state-dependent blocking of Nav1.7 sodium channels.^{[3][7]} Furthermore, some studies suggest it may have low intrinsic or partial agonist activity under certain experimental conditions.^{[1][2]} This complex pharmacological profile necessitates the use of specific and robust cell-based assays to accurately characterize its activity and screen for novel compounds with similar mechanisms.

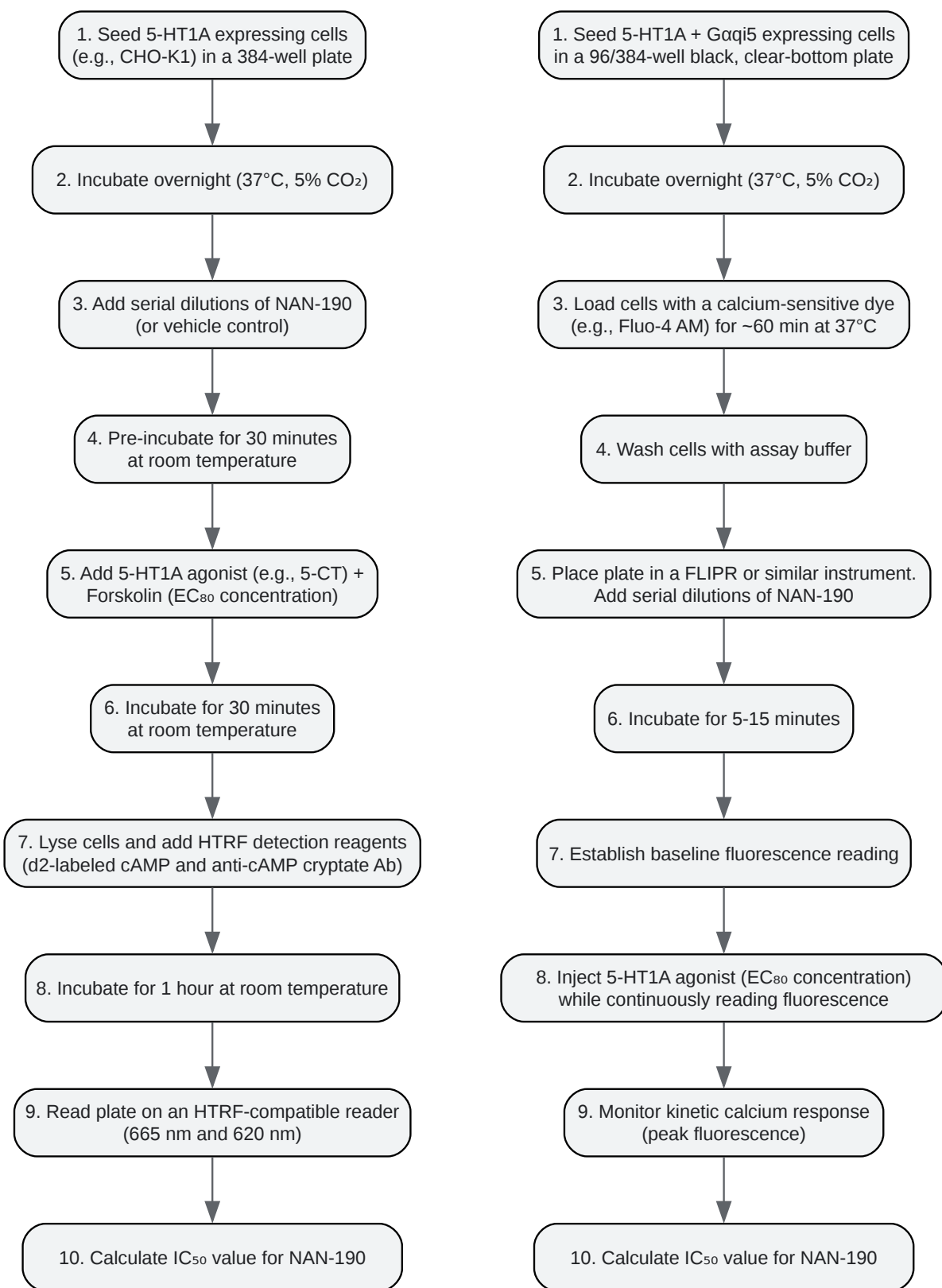
These application notes provide detailed protocols for key functional cell-based assays designed to quantify the antagonist activity of NAN-190 at the 5-HT1A receptor.

Signaling Pathways

To effectively screen for NAN-190 activity, it is crucial to understand the underlying cellular signaling pathways. The primary pathway for the 5-HT_{1A} receptor is G α i/o-mediated inhibition of cAMP production. However, for high-throughput screening, this pathway can be redirected to a G α q-mediated calcium response in engineered cell lines.







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